

Methyl 5-bromobenzo[d]oxazole-2-carboxylate molecular weight and formula

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Compound of Interest

Compound Name: Methyl 5-bromobenzo[d]oxazole-
2-carboxylate

Cat. No.: B1422275

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Technical Guide: Methyl 5-bromobenzo[d]oxazole-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth look at the fundamental physicochemical properties of **Methyl 5-bromobenzo[d]oxazole-2-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Core Molecular Attributes

Methyl 5-bromobenzo[d]oxazole-2-carboxylate is a brominated benzoxazole derivative. The incorporation of the bromine atom and the methyl ester group significantly influences its electronic properties, reactivity, and potential as a scaffold in drug design.

Molecular Formula and Weight

The key identifiers for this compound are its molecular formula and weight, which are essential for stoichiometric calculations in synthesis, analytical characterization, and high-throughput screening.

Property	Value	Source
Chemical Formula	C9H6BrNO3	[1][2]
Molecular Weight	256.05 g/mol	[1][2]
CAS Number	954239-61-3	[1][2]

Structural Representation and Logic

The structure of **Methyl 5-bromobenzo[d]oxazole-2-carboxylate** is foundational to its chemical behavior. The benzoxazole core is a bicyclic system consisting of a benzene ring fused to an oxazole ring.

Caption: Chemical structure of **Methyl 5-bromobenzo[d]oxazole-2-carboxylate**.

Experimental Protocols: A Note on Synthesis

While a detailed synthetic protocol is beyond the scope of this specific guide, the synthesis of related benzoxazole structures often involves the condensation of a 2-aminophenol with a carboxylic acid derivative. For instance, the synthesis of a related compound, methyl 2-aminobenzo[d]oxazole-5-carboxylate, involves the reaction of 2-amino-4-nitrophenol, followed by reduction and subsequent cyclization with cyanogen bromide.[3] This general principle highlights the modularity of benzoxazole synthesis, allowing for the introduction of various substituents to modulate the molecule's properties.

Applications and Relevance in Drug Development

Benzoxazole derivatives are a well-established class of heterocyclic compounds with a broad spectrum of biological activities. They are often investigated for their potential as:

- Antimicrobial agents: The benzoxazole scaffold is present in several compounds with antibacterial and antifungal properties.
- Anticancer agents: Certain derivatives have shown promise in targeting various cancer cell lines.

- Enzyme inhibitors: The rigid, planar structure of the benzoxazole core makes it an attractive scaffold for designing specific enzyme inhibitors.

The presence of a bromine atom in **Methyl 5-bromobenzo[d]oxazole-2-carboxylate** can enhance its biological activity through halogen bonding and by increasing its lipophilicity, which can improve cell membrane permeability. The methyl ester provides a handle for further chemical modification, allowing for the generation of libraries of related compounds for structure-activity relationship (SAR) studies.

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